A Comparative Analysis of Nickel-59 Decay Data for Researchers

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For scientists, researchers, and professionals in drug development, the accurate characterization of radionuclides is paramount. This guide provides a detailed comparison of available decay data for **Nickel-59** (^{59}Ni), a long-lived radionuclide with applications in various scientific fields. We present a consolidated overview of its half-life measurements, decay characteristics, and the experimental methodologies employed for their determination.

Nickel-59 is a radionuclide that decays via electron capture to stable Cobalt-59 (^{59}Co).[1][2] Its long half-life and the nature of its decay products necessitate precise and reliable data for applications ranging from nuclear waste management to geological dating and medical isotope development. This guide aims to provide a clear and objective evaluation of the existing data to aid researchers in their work.

Half-Life of Nickel-59: A Tale of Two Methodologies

The half-life of ^{59}Ni has been a subject of investigation for several decades, with various reported values. These measurements can be broadly categorized into two main approaches: direct and indirect methods. The discrepancy in the results highlights the experimental challenges associated with measuring long half-lives.

A direct measurement of the ^{59}Ni half-life was performed by Nishiizumi et al. in 1981, yielding a value of 7.6 ± 0.5 x 10^4 years.[1] This value is often recommended as it is derived from an absolute activity measurement.[1] In contrast, several indirect measurements, which rely on the production of ^{59}Ni through nuclear reactions and subsequent analysis, have reported higher

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values. For instance, a 1994 study by Rühm et al. reported a half-life of 10.8 ± 1.3 x 10^4 years, which was later corrected to 9.7 ± 0.7 x 10^4 years.[1][3]

The table below summarizes the key half-life measurements and the experimental techniques used.

Reported Half-Life (x 10^4 years)	Measurement Method	Key Experimental Details	Reference
7.6 ± 0.5	Direct Measurement (Absolute Activity)	Production of ^{59}Ni via the ^{59}Co(p,n)^{59}Ni reaction, purification by ion-exchange chromatography, and measurement of Co Kα X-rays using a Xe-filled proportional counter.	1981Ni08[1]
7.5 ± 1.3	Indirect Measurement	^{58}Ni(n,γ)^{59}Ni and ^{59}Co(n,γ)^{60}Co reactions with thermal neutrons.	1951BR05[1]
10.0 ± 2.5	Indirect Measurement	^{58}Ni(n,γ)^{59}Ni reaction with thermal neutrons.	1956SA32[1]
29 ± 10	Indirect Measurement	^{60}Ni(n,2n)^{59}Ni reaction.	1991NO08[1]
10.8 ± 1.3 (uncorrected)	Indirect Measurement	^{58}Ni(n,γ)^{59}Ni and ^{54}Fe(n,γ)^{55}Fe reactions with 14.8 MeV neutrons.	1994RU19[1]
9.7 ± 0.7 (corrected)	Indirect Measurement	Correction of the 1994RU19 result using updated thermal cross-section data.	2008WAZW[1]

Detailed Decay Characteristics of Nickel-59

Nickel-59 decays exclusively by electron capture directly to the ground state of ^{59}Co.[1][2] The Q-value for this decay has been determined to be 1072.76 ± 0.19 keV.[2] The electron capture process is followed by the emission of characteristic X-rays and Auger electrons from the Cobalt atom as the electron vacancies are filled. The following tables provide a detailed summary of the electron capture probabilities and the subsequent atomic radiations, based on the data from the Laboratoire National Henri Becquerel (LNE-LNHB/CEA).

Electron Capture Probabilities

Shell	Probability
PK	0.8870 ± 0.0016
PL	0.0966 ± 0.0013
PM	0.0156 ± 0.0005

X-Ray Emissions (Energies and Intensities)

Radiation	Energy (keV)	Photons per 100 disintegrations
XL (Co)	0.6793 - 0.9251	0.98 ± 0.07
XKα_2 (Co)	6.91538	10.24 ± 0.12
XKα_1 (Co)	6.9304	20.02 ± 0.22
XKβ_1 (Co)	7.6495	4.15 ± 0.06

Auger Electron Emissions (Energies and Relative Probabilities)

Electron Type	Energy (keV)	Relative Probability
Auger K (KLL)	5.806 - 6.099	100
Auger K (KLX)	6.667 - 6.927	27.4
Auger K (KXY)	7.508 - 7.703	1.88
Auger L	0.68 - 0.83	-

Experimental Protocols

The accurate determination of nuclear decay data relies on meticulous experimental procedures. Below are detailed descriptions of the primary methodologies used for ^{59}Ni.

Direct Half-Life Measurement (Absolute Activity Method)

The direct measurement of the ^{59}Ni half-life, as performed by Nishiizumi et al. (1981), is considered a benchmark for this value. The experimental workflow can be summarized as follows:

- Production of ^{59}Ni: A sample of ^{59}Ni was produced by bombarding a Cobalt-59 target with protons, inducing the ^{59}Co(p,n)^{59}Ni nuclear reaction.

- Radiochemical Purification: The irradiated target was then processed through ion-exchange columns to chemically separate the ^{59}Ni from any unreacted ^{59}Co and other potential radio-impurities, such as ^{58}Co.

- Activity Measurement: The absolute activity of the purified ^{59}Ni sample was determined by measuring the emission rate of the characteristic 6.93 keV Kα X-rays of Cobalt. A Xe-filled proportional counter was used for this measurement, which is highly sensitive to low-energy X-rays.

- Mass Spectrometry: The total number of ^{59}Ni atoms in the sample was determined using mass spectrometry.

- Half-Life Calculation: The half-life was then calculated from the measured activity and the number of atoms using the fundamental decay equation.

Indirect Half-Life Measurement (Activation Method)

Indirect methods for determining the ^{59}Ni half-life typically involve the following steps:

- Neutron Irradiation: A sample containing a stable Nickel isotope (e.g., ^{58}Ni or ^{60}Ni) is irradiated with a known flux of neutrons. This induces nuclear reactions such as ^{58}Ni(n,γ)^{59}Ni or ^{60}Ni(n,2n)^{59}Ni, producing ^{59}Ni.

- Sample Purification: Similar to the direct method, the irradiated sample undergoes chemical purification to isolate the Nickel fraction and remove interfering elements.

- Quantification of ^{59}Ni Atoms: The number of ^{59}Ni atoms produced is measured, often using sensitive techniques like accelerator mass spectrometry (AMS) or conventional mass spectrometry.

- Activity Measurement: The activity of the ^{59}Ni in the sample is determined by counting the emitted Co K X-rays.

- Half-Life Calculation: The half-life is calculated based on the number of ^{59}Ni atoms and the measured activity. These calculations often rely on the knowledge of the neutron capture cross-sections for the initial Nickel isotopes, and uncertainties in these cross-sections can contribute to the overall uncertainty of the determined half-life.

Visualizing the Evaluation of **Nickel-59** Decay Data

The following diagram illustrates the logical workflow for evaluating the decay data of **Nickel-59**, from initial production to the final, evaluated nuclear data.
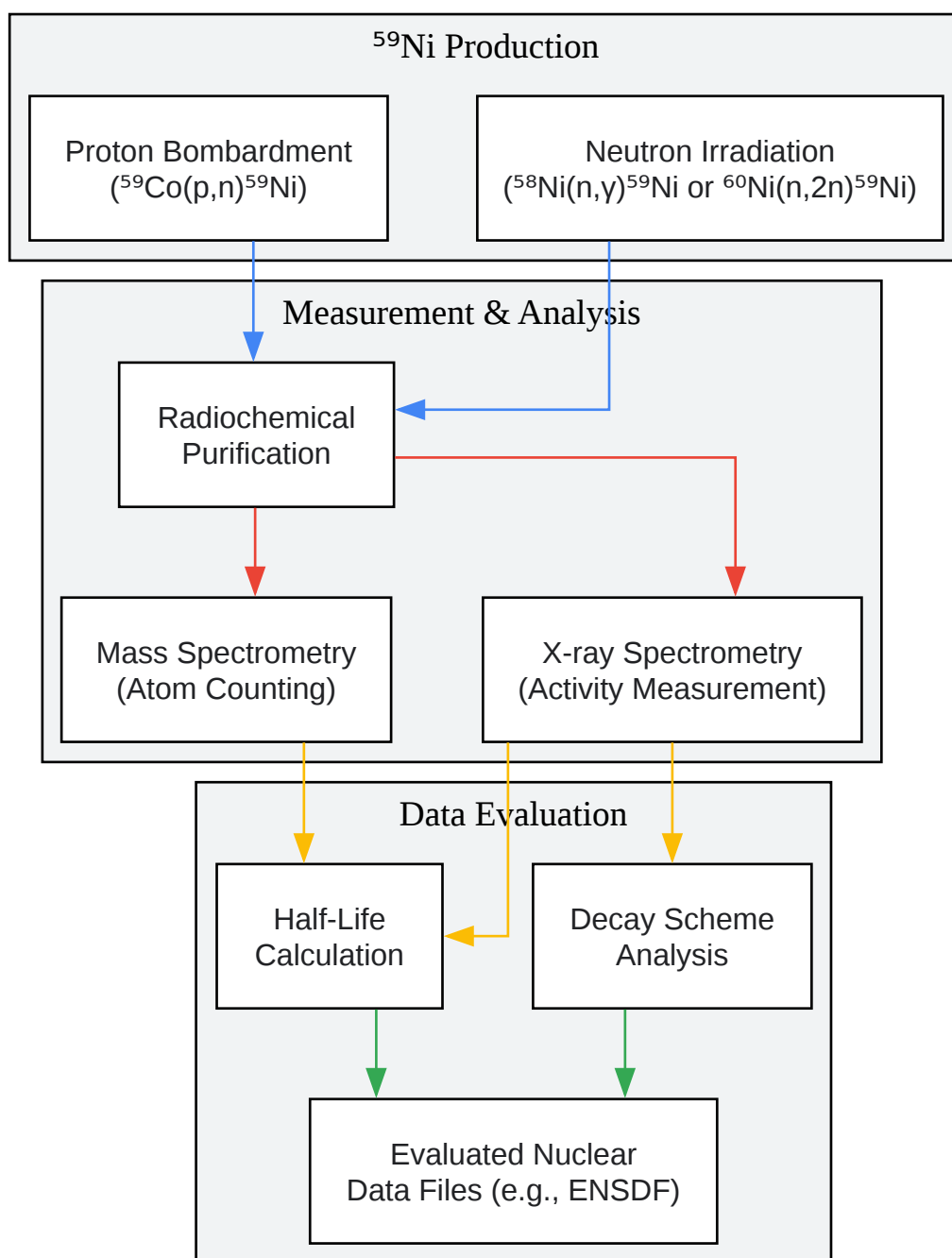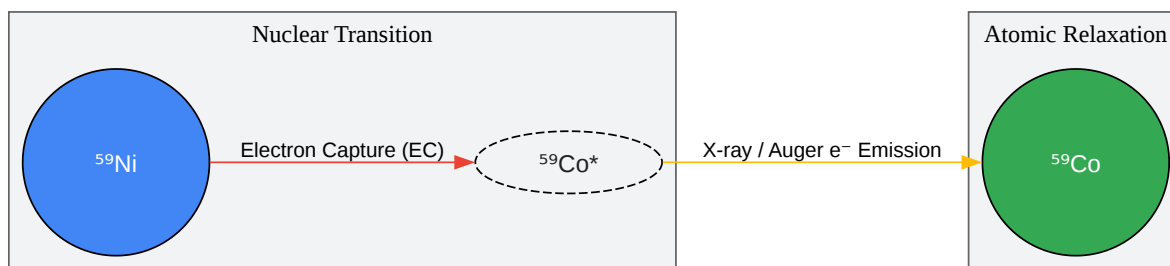
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Caption: Workflow for the evaluation of **Nickel-59** decay data.

Signaling Pathway of **Nickel-59** Decay

The decay of **Nickel-59** proceeds through a single, well-defined pathway: electron capture.

This process and the subsequent atomic relaxation events are depicted in the diagram below.

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Caption: Decay pathway of **Nickel-59** via electron capture.

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References

- 1. lnhb.fr [lnhb.fr]

- 2. lnhb.fr [lnhb.fr]

- 3. nd2007.edpsciences.org [nd2007.edpsciences.org]

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